

Technical Assessment: HCFC-241bb

Environmental Profile & Synthetic Utility

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Compound of Interest

Compound Name: *1,1,1,2-Tetrachloro-2-fluoropropane*

Cat. No.: *B11725502*

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Subject: Global Warming Potential (GWP), Atmospheric Fate, and Synthetic Applications of **1,1,1,2-Tetrachloro-2-fluoropropane** (HCFC-241bb).

Executive Summary

HCFC-241bb (**1,1,1,2-tetrachloro-2-fluoropropane**; CAS: 3175-25-5) is a critical halogenated intermediate, primarily utilized in the synthesis of next-generation hydrofluoroolefins (HFOs), specifically HFO-1234yf.[1][2] As the pharmaceutical and chemical industries transition toward low-GWP feedstocks to meet Scope 3 emission targets, understanding the environmental footprint of upstream intermediates is essential.

This technical guide provides a definitive analysis of the Global Warming Potential (GWP) of HCFC-241bb, grounded in the latest WMO and NOAA assessments. It further details the molecule's atmospheric fate and its role as a precursor in fluorination chemistry.

Chemical Identity & Physicochemical Profile

Before analyzing environmental metrics, the structural identity of the specific isomer "bb" must be established, as GWP varies significantly between isomers due to differences in OH-radical

reactivity.

- Chemical Name: **1,1,1,2-Tetrachloro-2-fluoropropane**[\[1\]](#)[\[3\]](#)

- Molecular Formula:

[\[4\]](#)[\[5\]](#)

- CAS Registry Number: 3175-25-5[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Structure:

- Molecular Weight: 199.87 g/mol [\[5\]](#)[\[9\]](#)

Structural Significance: The "bb" suffix in the propane series denotes a specific halogen arrangement where the central carbon carries the fluorine atom and one chlorine, while the terminal carbon is fully chlorinated (

). This steric arrangement influences the bond dissociation energy of the C-H bonds on the methyl group (

), which is the primary site for atmospheric degradation.

Environmental Metrics: GWP & ODP Data

The following data aggregates the most recent findings from the World Meteorological Organization (WMO) Scientific Assessment of Ozone Depletion (2022) and NOAA Chemical Sciences Laboratory studies.

Table 1: Atmospheric Metrics of HCFC-241bb

Metric	Value	Source
Global Warming Potential ()	452	WMO (2022) [1]
Global Warming Potential ()	1543	WMO (2022) [1]
Atmospheric Lifetime ()	7.74 years	NOAA / WMO (2022) [1]
Radiative Efficiency (RE)	0.202	NOAA [2]
Ozone Depletion Potential (ODP)	0.163	WMO (2022) [1]

Data Interpretation for Researchers:

- Radiative Efficiency: HCFC-241bb is a potent greenhouse gas on a per-molecule basis due to strong C-F and C-Cl bond stretching vibrations in the atmospheric window (8-12).
- Lifetime vs. GWP: The 7.7-year lifetime allows for significant tropospheric accumulation, resulting in a of 452. While this is lower than many legacy CFCs, it is non-negligible for industrial processes where leakage rates (fugitive emissions) are a concern.
- ODP Warning: As an HCFC, it possesses a non-zero ODP (0.163). Its use is regulated under the Montreal Protocol, generally restricted to use as a feedstock (intermediate) where it is chemically transformed rather than emitted.

Synthetic Utility & Reaction Pathways

For drug development and chemical synthesis professionals, HCFC-241bb is most relevant as a high-purity intermediate. It serves as a bridge between chlorinated propanes and fluorinated

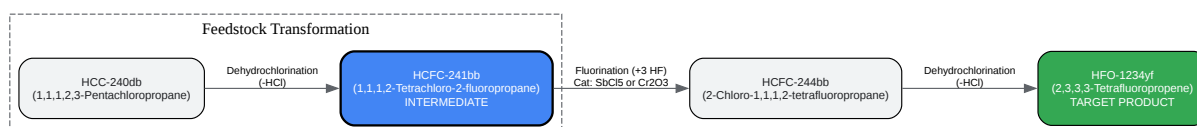
olefins.

Primary Application: Synthesis of HFO-1234yf (2,3,3,3-Tetrafluoropropene).^{[1][2][3]} HFO-1234yf is a leading low-GWP refrigerant (

) and a potential motif in medicinal chemistry for introducing trifluoromethyl groups.

Diagram 1: Synthesis of HFO-1234yf via HCFC-241bb

The following workflow illustrates the catalytic fluorination pathway.



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Figure 1: Step-wise catalytic conversion of chlorinated feedstocks to HFO-1234yf, highlighting HCFC-241bb as the critical first-stage fluorination product.

Experimental Insight: In the conversion of HCFC-241bb to HCFC-244bb, the reaction is typically conducted in the liquid phase using an antimony pentachloride (

) or chromium oxyfluoride catalyst. The selectivity of this step is paramount; "over-fluorination" can lead to HFC-245cb, which is a dead-end byproduct in this specific cycle.

Atmospheric Fate & Degradation Mechanism

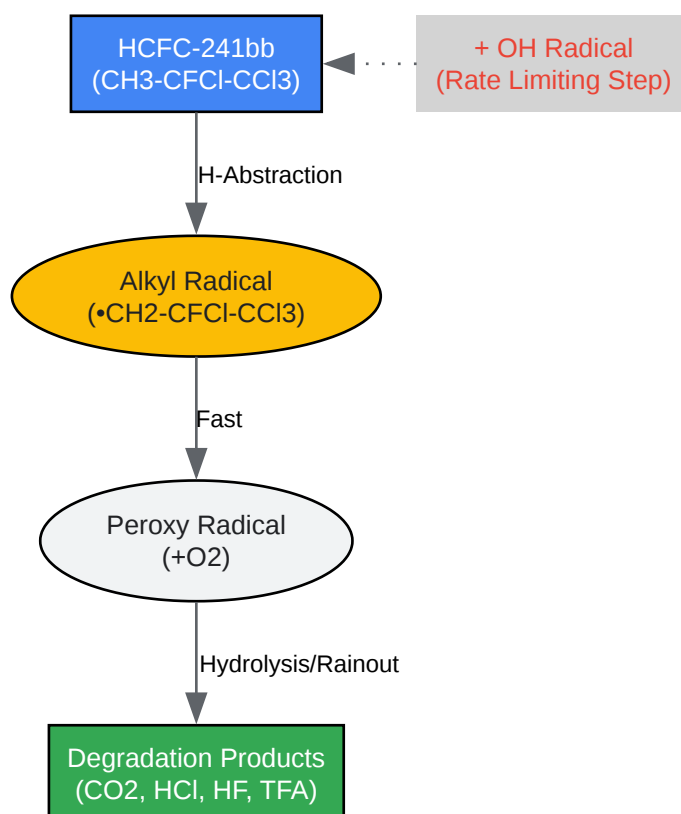
To validate the GWP data, one must understand the degradation mechanism. The primary sink for HCFC-241bb in the troposphere is the abstraction of a hydrogen atom by the hydroxyl radical (

).

Mechanism:

- H-Abstraction: The radical attacks the methyl group (), which is the only site containing hydrogen.
- Radical Formation: This forms a haloalkyl radical.
- Oxidation: Rapid reaction with forms a peroxy radical, eventually leading to carbonyl products.

Diagram 2: Atmospheric Oxidation Pathway



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Figure 2: Tropospheric degradation pathway initiated by hydroxyl radicals. The rate-limiting step determines the 7.7-year lifetime.

Environmental Toxicology Note: The degradation of HCFC-241bb eventually yields Trifluoroacetic acid (TFA) or chlorodifluoroacetic acid analogues depending on the cleavage

point. Researchers assessing environmental impact assessments (EIA) must account for the deposition of these haloacetic acids in aquatic systems.

Regulatory & Safety Considerations

Montreal Protocol Status: HCFC-241bb is a Class II Ozone Depleting Substance.

- Production: Controlled.
- Usage: Permitted primarily as a chemical feedstock.
- Emissions: Must be minimized. Unlike refrigerants intended for closed loops (where leakage is modeled), feedstock use assumes near-total conversion. However, GWP values are critical for calculating the "Carbon Equivalent" of any fugitive emissions during synthesis.

Handling Protocols:

- Toxicity: Like many halogenated propanes, it acts as a central nervous system depressant at high concentrations.
- Containment: Synthesis should occur in closed reactors (Hastelloy or Inconel lined) to prevent corrosion from HF byproducts and to prevent release of the high-GWP intermediate.

References

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